

D-[5-13C]RIBOSE Proper Disposal Procedures

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Compound of Interest

Compound Name: *D-[5-13C]RIBOSE*

CAS No.: 139657-62-8

Cat. No.: B591471

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Executive Safety Summary

CRITICAL DISTINCTION: **D-[5-13C]Ribose** is a Stable Isotope labeled compound.[1] It is NOT RADIOACTIVE.

- Radioactivity: None (Carbon-13 is stable).
- RCRA Status: Non-Hazardous (unless mixed with hazardous solvents).
- Primary Disposal Hazard: Biological Oxygen Demand (BOD) in aqueous systems; Chemical compatibility if mixed with organic solvents.

Chemical Identity & Hazard Profile[2][3][4]

Before initiating disposal, you must validate the material's state. While D-Ribose itself is benign, the context of its use (e.g., dissolved in acetonitrile for LC-MS) dictates the disposal path.

Property	Specification	Operational Implication
Chemical Name	D-[5-13C]Ribose	Treat as standard organic chemical.
Isotope	Carbon-13 ()	NO radioactive shielding or decay storage required.
CAS Number	201417-01-8 (Labeled) / 50-69-1 (Unlabeled)	Use for waste manifesting.
Physical State	White crystalline powder (Standard)	Hygroscopic; keep dry until disposal.
Toxicity	Non-toxic (LD50 > 5g/kg)	Low risk for handler exposure.
Water Solubility	High	High potential for BOD load in wastewater.

Pre-Disposal Assessment (The Decision Matrix)

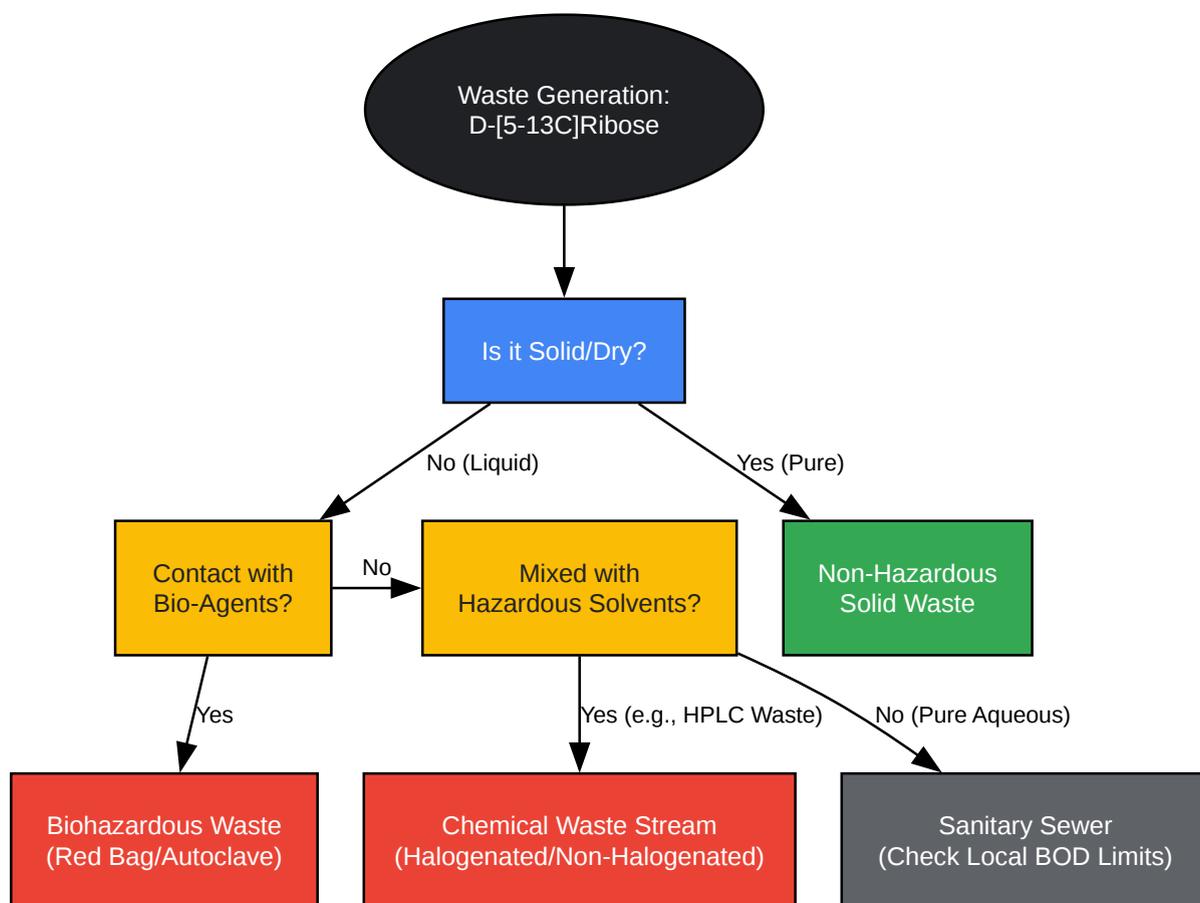
As a Senior Application Scientist, I advise against a "one-size-fits-all" disposal method. You must categorize the waste based on its experimental lifecycle.

The Three Causality Rules of Disposal:

- The Solvent Rule: If the ribose is dissolved in a hazardous solvent (e.g., Methanol, Acetonitrile), the solvent's hazard profile overrides the ribose's benign nature.
- The Biological Rule: If the ribose has entered a biological system (cell culture, animal tissue), it is treated as Biohazardous Waste, regardless of chemical safety.
- The BOD Rule: Pure aqueous solutions of sugars create high Biological Oxygen Demand. Large quantities (>100g) poured down the drain can violate municipal wastewater permits by suffocating aquatic bacteria.

Disposal Workflow Diagram

The following logic gate ensures compliance with RCRA (USA) and general EHS standards.



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Figure 1: Decision tree for categorizing **D-[5-13C]Ribose** waste streams based on experimental context.

Detailed Disposal Protocols

Protocol A: Dry Solid & Spill Cleanup

Scenario: Expired shelf stock or benchtop spills of pure powder. Rationale: D-Ribose is not a RCRA listed hazardous waste (P or U list).

- PPE: Wear standard nitrile gloves and safety glasses.
- Containment: Sweep up spilled powder. Avoid generating dust clouds, though non-toxic, dust can be an irritant.
- Disposal:

- Place in a sealed container or double-bag.
- Label as "Non-Hazardous Solid Waste."
- Dispose of in standard municipal trash unless institutional policy mandates all chemical solids go to EHS.
- Self-Validation: Verify the container has no solvent odor. If solvent odor exists, move to Protocol C.

Protocol B: Aqueous Solutions (Buffers/Water)

Scenario: Leftover stock solutions in water or PBS. Rationale: High concentrations of sugar act as bacterial food, spiking BOD levels in plumbing.

- Volume Assessment:
 - < 1 Liter: Generally acceptable for sanitary sewer disposal (sink) with copious water flushing (20:1 dilution).
 - > 1 Liter or High Conc. (>1M): Do NOT pour down the drain. The high BOD can trigger regulatory fines for your facility.
- Action for High Volume:
 - Collect in a carboy labeled "Non-Hazardous Aqueous Waste."
 - List contents clearly: "Water (95%), **D-[5-13C]Ribose** (5%)."
 - Submit for EHS pickup.^[2]

Protocol C: Mixed Solvent Waste (HPLC/LC-MS)

Scenario: Eluent from metabolic flux analysis containing Acetonitrile (ACN), Methanol (MeOH), or Formic Acid. Rationale: The organic solvent renders the mixture Hazardous Chemical Waste (Ignitable D001 or Corrosive D002).

- Segregation: Determine if the solvent is Halogenated (e.g., Chloroform) or Non-Halogenated (e.g., MeOH, ACN).

- Collection:
 - Pour into the appropriate satellite accumulation container (e.g., "Non-Halogenated Organic Solvents").
 - Crucial Step: Record the volume of **D-[5-13C]Ribose** on the waste tag. Even if negligible, accurate "cradle-to-grave" tracking is a hallmark of high-integrity lab operations.
- Labeling:
 - Must read: "Hazardous Waste - Flammable."
 - Constituents: "Acetonitrile 50%, Water 50%, Trace D-Ribose."

Protocol D: Biological Waste

Scenario: Ribose used in cell culture media or injected into animal models. Rationale: Potential presence of pathogens or recombinant DNA overrides chemical properties.

- Liquids (Media): Aspirate into a collection flask containing 10% bleach (final concentration) or Wescodyne. Allow 20-minute contact time before drain disposal (if permitted) or solidify for incineration.
- Solids (Tissue/Plastics): Place in Red Biohazard Bags.
- Treatment: Autoclave or incinerate according to BSL-1 or BSL-2 standards.

Documentation & Compliance

Trust is built on verification. Maintain a "Chain of Custody" for your stable isotopes just as you would for radiolabels, even if not legally required.

Sample Waste Tag Description:

“

Chemical Name: Waste Acetonitrile/Water with **D-[5-13C]Ribose** Hazards: Flammable, Irritant

Composition:

- Acetonitrile: 80%
- Water: 19.9%

Why this matters: In the event of an EHS audit, explicitly listing the stable isotope prevents confusion with radioactive

ribose, which would trigger a costly investigation if misidentified.

References

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